

Technical Support Center: 3-Indoleacetic Acid (IAA) Stability

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Compound of Interest

Compound Name: 3-Indoleacetic acid

Cat. No.: B1665332

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding the stability of **3-Indoleacetic acid (IAA)**, with a specific focus on the impact of light.

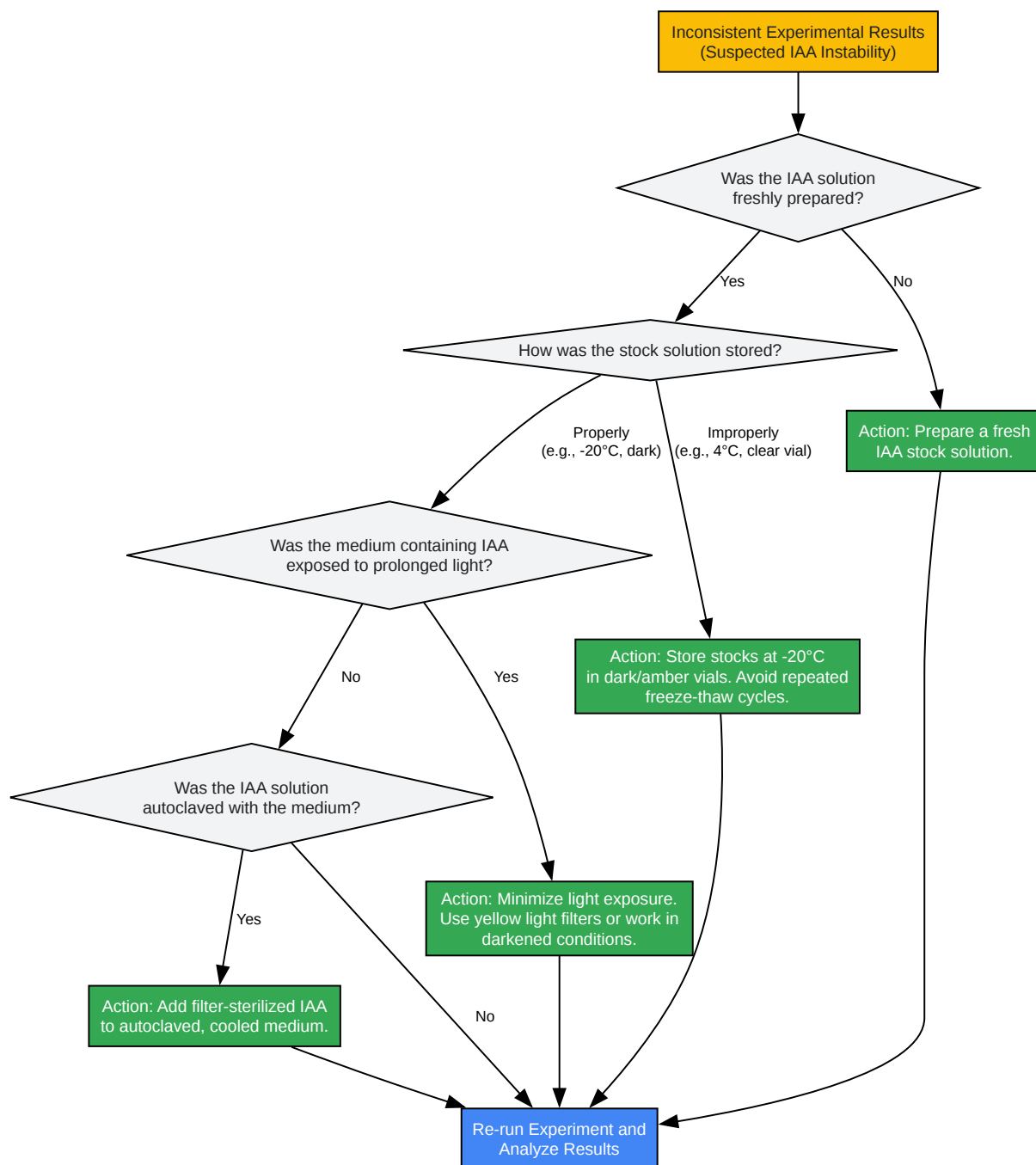
Troubleshooting Guide

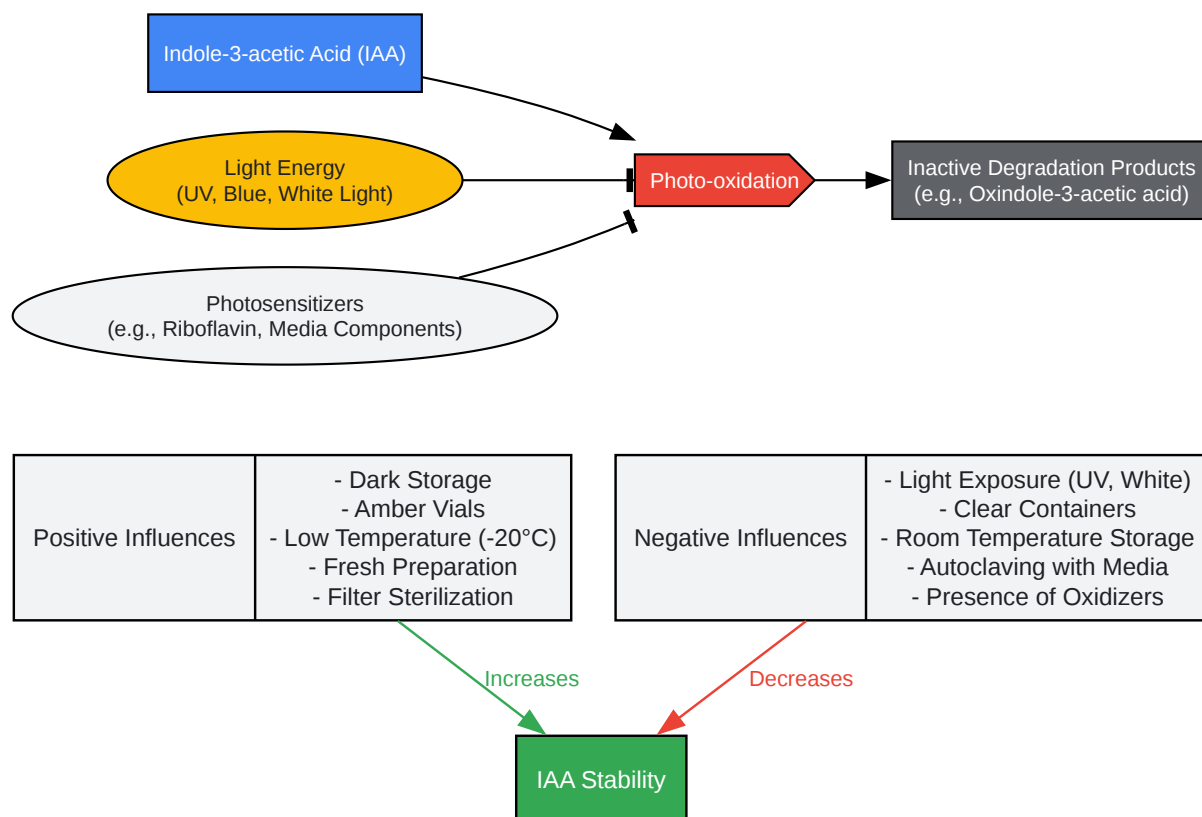
Q1: My experiments involving IAA are giving inconsistent or negative results. Could my IAA be degraded?

A1: Yes, inconsistent results are a common sign of IAA degradation. IAA is a photo-labile compound, meaning it is sensitive to light and can easily break down, losing its biological activity.^{[1][2]} To troubleshoot, consider the following:

- **Solution Age and Storage:** How old is your stock solution and how was it stored? IAA solutions should be stored in a cool, dark place, ideally at -20°C, to maintain potency.^{[1][3][4][5]}
- **Light Exposure:** Were the solutions or media containing IAA exposed to light for extended periods? Even ambient laboratory light can cause degradation over time.^{[6][7]} It is recommended to work in a fume hood or well-ventilated area and to store solutions in dark or amber-colored bottles.^{[3][8]}
- **Preparation Method:** Was the IAA solution filter-sterilized or autoclaved? While some studies suggest IAA can be stable to autoclaving under certain conditions, others report degradation.

[6][7] Filter sterilization is generally the safer method to avoid heat-related breakdown.





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